

A Comprehensive Technical Analysis of 2-Methyl-1,1-dipropoxypropane

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Compound of Interest

Compound Name: 2-Methyl-1,1-dipropoxypropane

Cat. No.: B077185

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This technical guide provides an in-depth overview of the fundamental physicochemical properties of **2-Methyl-1,1-dipropoxypropane**, a chemical compound relevant to various research and development applications. The focus of this document is to present its molecular formula and molecular weight, offering a foundational resource for professionals in drug development, chemical research, and scientific fields.

Quantitative Molecular Data

The essential quantitative data for **2-Methyl-1,1-dipropoxypropane** is summarized below. This information is critical for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C ₁₀ H ₂₂ O ₂
Molecular Weight	174.28 g/mol
Elemental Composition	
Carbon (C)	10 atoms
Hydrogen (H)	22 atoms
Oxygen (O)	2 atoms

Determination of Physicochemical Properties: Standard Methodologies

The determination of a compound's molecular formula and weight is a fundamental aspect of chemical analysis. While specific experimental data for the synthesis of **2-Methyl-1,1-dipropoxypropane** is not detailed here, the standard protocols used to ascertain these properties are well-established in the field of analytical chemistry.

Mass Spectrometry (MS): This is a primary technique for determining the molecular weight of a compound. In a typical workflow, the sample is ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z). The peak corresponding to the molecular ion provides a highly accurate measurement of the molecular weight. High-resolution mass spectrometry (HRMS) can further provide the exact mass, which helps in deducing the elemental composition.

Elemental Analysis: This method determines the percentage composition of individual elements (carbon, hydrogen, oxygen, etc.) within a compound. The empirical formula can be derived from these percentages. When combined with the molecular weight from mass spectrometry, the precise molecular formula can be confirmed.

Nuclear Magnetic Resonance (NMR) Spectroscopy: While primarily used for structural elucidation, ^1H and ^{13}C NMR spectroscopy can confirm the molecular formula by accounting for all the hydrogen and carbon atoms in the molecule's structure.

Logical Relationship of Molecular Properties

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular properties.



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Caption: Logical flow from compound name to molecular formula and weight.

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